

# The In Vivo Pharmacology of Yoda2: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Yoda2

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This technical guide provides an in-depth exploration of the physiological effects of **Yoda2**, a potent and selective second-generation agonist of the mechanosensitive ion channel Piezo1. **Yoda2** offers significant advantages over its predecessor, Yoda1, including enhanced potency, efficacy, and aqueous solubility, making it a valuable tool for in vivo research.<sup>[1][2]</sup> This document summarizes key quantitative data from in vivo studies, details experimental protocols, and visualizes the underlying molecular pathways to facilitate further investigation into the therapeutic potential of Piezo1 activation.

## Core Properties of Yoda2

**Yoda2**, also known as KC289, is a potassium salt derivative of a Yoda1 analog.<sup>[3][4]</sup> Its improved physicochemical properties make it more suitable for physiological and in vivo applications.<sup>[1][2]</sup>

| Property       | Description                                       | Source  |
|----------------|---|---|
| Target         | Piezo1 Channel                                    | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Action         | Agonist   | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Potency (EC50) | ~150 nM (mouse Piezo1)                            | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> |
| Solubility     | ~160x more soluble in aqueous buffer than Yoda1   | <a href="#">[1]</a>   |
| Selectivity    | Selective for Piezo1 over other membrane proteins | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> |

## Physiological Effects of Yoda2 In Vivo

In vivo studies have primarily focused on the role of **Yoda2**-mediated Piezo1 activation in the cardiovascular and skeletal systems.

### Cardiovascular System

**Yoda2** has demonstrated vasorelaxant effects consistent with Piezo1 agonism.[\[1\]](#) Activation of Piezo1 channels on endothelial cells is known to cause calcium influx, leading to the production of nitric oxide (NO) and subsequent smooth muscle relaxation.

| Animal Model | Dosage and Administration | Observed Effect  | Reference           |
|--------------|---------------------------|--|---------------------|
| Mouse        | Not specified             | Concentration-dependent relaxation of the portal vein (EC50 = 1.2 $\mu$ M) | <a href="#">[3]</a> |

### Skeletal System

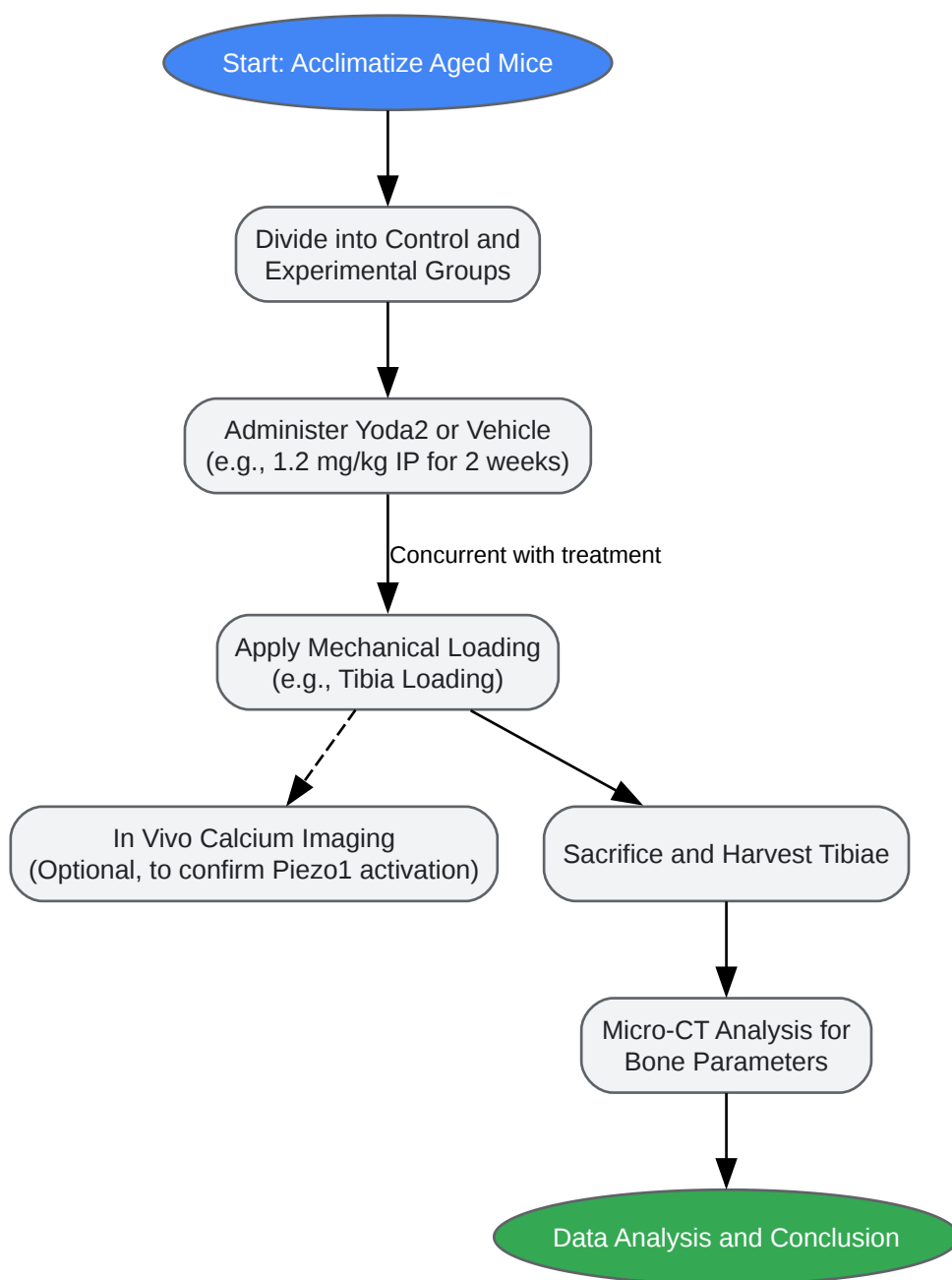
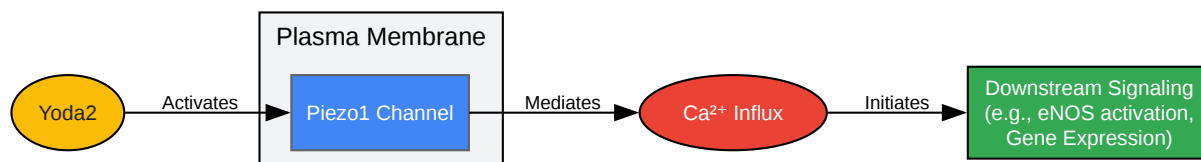
Recent studies have highlighted the potential of **Yoda2** in promoting bone formation, particularly in the context of aging.[\[6\]](#)

| Animal Model             | Dosage and Administration            | Duration | Observed Effect   | Reference |
|--------------------------|--------------------------------------|----------|---|-----------|
| 22-month-old female mice | 1.2 mg/kg, intraperitoneal injection | 2 weeks  | Additive effect on increasing cortical bone parameters when combined with mechanical loading. | [6]       |

## Signaling Pathways and Experimental Workflows

### Yoda2-Piezo1 Signaling Pathway

The activation of the Piezo1 channel by **Yoda2** initiates a cascade of intracellular events, primarily driven by an influx of calcium ions. This can lead to various cellular responses depending on the cell type.



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- To cite this document: BenchChem. [The In Vivo Pharmacology of Yoda2: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15614596#exploring-the-physiological-effects-of-yoda2-in-vivo>]

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